

Stability-Indicating HPLC Assay for Axitinib Impurity D: Application Note and Protocol

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Compound of Interest

Compound Name: Axitinib Impurity d

Cat. No.: B15815446

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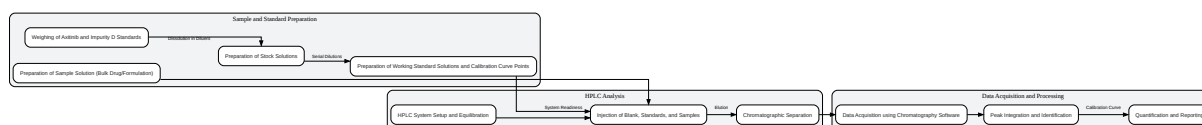
Introduction

Axitinib is a potent and selective second-generation tyrosine kinase inhibitor used in the treatment of advanced renal cell carcinoma.[1][2] As with any pharmaceutical compound, ensuring the purity and stability of the active pharmaceutical ingredient (API) is critical for its safety and efficacy.[1] During the synthesis or storage of Axitinib, process-related impurities and degradation products can arise.[1][3] **Axitinib Impurity D**, chemically known as 2-[(1-Acetyl-1H-indazol-6-yl)sulfinyl]-N-methylbenzamide, is a known impurity of Axitinib.[2][4] This document provides a detailed application note and a comprehensive protocol for a stability-indicating High-Performance Liquid Chromatography (HPLC) method capable of separating and quantifying Axitinib from its impurities, including Impurity D.

The method described herein is based on the principles of reverse-phase chromatography and has been developed and validated according to the International Council for Harmonisation (ICH) guidelines.[5][6][7] The stability-indicating nature of the assay is demonstrated through forced degradation studies, where Axitinib is subjected to various stress conditions to generate potential degradation products.[5][8]

Experimental Workflow

The following diagram illustrates the general workflow for the stability-indicating HPLC analysis of Axitinib and its impurities.



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Caption: General workflow for the HPLC analysis of Axitinib and its impurities.

Materials and Reagents

- Axitinib Reference Standard: USP or equivalent.
- **Axitinib Impurity D** Reference Standard: Commercially available (CAS 1959572-98-5).^[4]
- Acetonitrile: HPLC grade.
- Methanol: HPLC grade.
- Potassium Dihydrogen Phosphate (KH₂PO₄): Analytical grade.

- Orthophosphoric Acid: Analytical grade.
- Water: HPLC grade or purified water.
- Hydrochloric Acid (HCl): Analytical grade.
- Sodium Hydroxide (NaOH): Analytical grade.
- Hydrogen Peroxide (H₂O₂): 30%, Analytical grade.

Instrumentation and Chromatographic Conditions

The following table summarizes the recommended HPLC instrumentation and chromatographic conditions for the analysis of Axitinib and **Axitinib Impurity D**.

Parameter	Recommended Conditions
HPLC System	Agilent 1260 Infinity II or equivalent with a quaternary pump, autosampler, column compartment, and PDA/UV detector.
Column	Altima C18 (150 x 4.6 mm, 5 µm) or equivalent. [5] [6]
Mobile Phase	Acetonitrile and Potassium Dihydrogen Phosphate buffer (e.g., 60:40 v/v). The buffer pH may require adjustment with orthophosphoric acid. [5] [6]
Flow Rate	1.0 mL/min. [5] [6]
Column Temperature	30°C. [5]
Detection Wavelength	338 nm. [5] [6]
Injection Volume	10 µL.
Run Time	Approximately 10-15 minutes to ensure elution of all impurities.

Experimental Protocols

Preparation of Solutions

5.1.1. Buffer Preparation (0.02 M KH₂PO₄)

- Weigh accurately 2.72 g of KH₂PO₄ and dissolve in 1000 mL of HPLC grade water.
- Adjust the pH to a suitable level (e.g., 3.0) with orthophosphoric acid.
- Filter the buffer solution through a 0.45 µm membrane filter and degas.

5.1.2. Mobile Phase Preparation

- Mix the prepared buffer and acetonitrile in the desired ratio (e.g., 40:60 v/v).
- Degas the mobile phase before use.

5.1.3. Diluent Preparation

- Use a mixture of the mobile phase components (e.g., Acetonitrile:Water 50:50 v/v) as the diluent.

5.1.4. Standard Stock Solution Preparation

- Axitinib Stock Solution (e.g., 1000 µg/mL): Accurately weigh about 25 mg of Axitinib reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- **Axitinib Impurity D** Stock Solution (e.g., 100 µg/mL): Accurately weigh about 2.5 mg of **Axitinib Impurity D** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.

5.1.5. Preparation of Calibration Standards

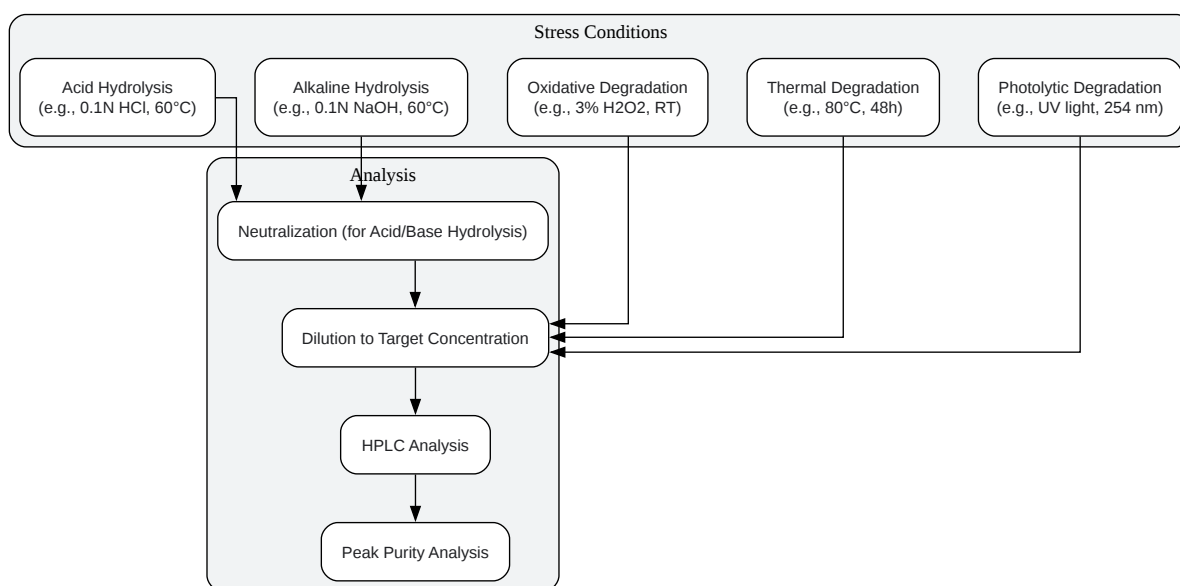
- Prepare a series of calibration standards by diluting the Axitinib and **Axitinib Impurity D** stock solutions with the diluent to cover a concentration range of, for example, 1-50 µg/mL for Axitinib and 0.1-5 µg/mL for Impurity D.

5.1.6. Sample Preparation

- **Bulk Drug:** Accurately weigh about 25 mg of the Axitinib bulk drug sample into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent. Further dilute if necessary to fall within the calibration range.
- **Pharmaceutical Formulation:** Weigh and finely powder not fewer than 20 tablets. Transfer a quantity of the powder equivalent to 25 mg of Axitinib into a 25 mL volumetric flask. Add about 15 mL of diluent and sonicate for 15 minutes. Dilute to volume with the diluent, mix well, and filter through a 0.45 µm syringe filter. Further dilute the filtrate if necessary.

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the stability-indicating nature of the method.^{[1][5]}



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Caption: Workflow for forced degradation studies of Axitinib.

5.2.1. Acid Degradation

- To 1 mL of Axitinib stock solution, add 1 mL of 1N HCl.^[1]
- Keep the solution at 60°C for a specified period (e.g., 2 hours).
- Cool the solution and neutralize with an appropriate volume of 1N NaOH.

- Dilute to a suitable concentration with the diluent and inject into the HPLC system.

5.2.2. Alkaline Degradation

- To 1 mL of Axitinib stock solution, add 1 mL of 1N NaOH.[\[1\]](#)
- Keep the solution at 60°C for a specified period (e.g., 2 hours).
- Cool the solution and neutralize with an appropriate volume of 1N HCl.
- Dilute to a suitable concentration with the diluent and inject into the HPLC system.

5.2.3. Oxidative Degradation

- To 1 mL of Axitinib stock solution, add 1 mL of 30% H₂O₂.[\[1\]](#)
- Keep the solution at room temperature for a specified period (e.g., 24 hours).
- Dilute to a suitable concentration with the diluent and inject into the HPLC system.

5.2.4. Thermal Degradation

- Keep the Axitinib bulk drug in a hot air oven at 105°C for 6 hours.[\[1\]](#)
- After exposure, allow the sample to cool to room temperature.
- Prepare a sample solution as described in section 5.1.6 and inject it into the HPLC system.

5.2.5. Photolytic Degradation

- Expose the Axitinib bulk drug to UV light (254 nm) for a specified period (e.g., 24 hours).
- Prepare a sample solution as described in section 5.1.6 and inject it into the HPLC system.

Method Validation

The analytical method should be validated according to ICH guidelines, covering the following parameters:

Validation Parameter	Description	Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the separation of Axitinib from its impurities and degradation products.	The peak for Axitinib should be pure and well-resolved from other peaks.
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) $\geq$ 0.999.[5]
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.	Typically 80-120% of the test concentration.
Accuracy	The closeness of the test results obtained by the method to the true value. This is often assessed by recovery studies.	Percent recovery should be within 98-102%.
Precision	The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).	Relative Standard Deviation (RSD) should be $\leq$ 2%.

Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Determined by signal-to-noise ratio (typically 3:1).
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Determined by signal-to-noise ratio (typically 10:1).
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.	The results should remain within the acceptance criteria when parameters like flow rate, column temperature, and mobile phase composition are slightly varied.

Data Presentation

The quantitative data from the validation studies should be summarized in clear and concise tables for easy interpretation and comparison.

Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Observed Value
Tailing Factor	≤ 2.0	
Theoretical Plates	≥ 2000	
%RSD for replicate injections	$\leq 2.0\%$	

Table 2: Linearity Data for Axitinib and Impurity D

Analyte	Concentration Range (µg/mL)	Correlation Coefficient (r ²)
Axitinib		
Impurity D		

Table 3: Accuracy (Recovery) Data

Analyte	Concentration Level	% Recovery	%RSD
Axitinib	80%		
	100%		
	120%		
Impurity D	80%		
	100%		
	120%		

Table 4: Precision Data

Analyte	Repeatability (%RSD)	Intermediate Precision (%RSD)
Axitinib		
Impurity D		

Table 5: LOD and LOQ

Analyte	LOD (µg/mL)	LOQ (µg/mL)
Axitinib		
Impurity D		

Table 6: Summary of Forced Degradation Studies

Stress Condition	% Degradation of Axitinib	Peak Purity of Axitinib
Acid Hydrolysis		
Alkaline Hydrolysis		
Oxidative Degradation		
Thermal Degradation		
Photolytic Degradation		

Conclusion

The stability-indicating HPLC method detailed in this application note provides a reliable and robust approach for the determination of Axitinib and the monitoring of its impurities, including Impurity D, in both bulk drug and pharmaceutical formulations. The comprehensive protocol and validation guidelines ensure that the method is suitable for routine quality control analysis and stability studies in a regulated environment. Adherence to these protocols will enable researchers and drug development professionals to accurately assess the quality and stability of Axitinib, contributing to the overall safety and efficacy of the final drug product.

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